

An In-depth Technical Guide to Triclabendazole Research in Veterinary Parasitology

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Introduction: **Triclabendazole** (TCBZ), a halogenated benzimidazole, stands as a cornerstone in the control of fascioliasis in livestock. Introduced in the early 1980s, its unique high efficacy against both early immature and adult stages of the liver flukes Fasciola hepatica and Fasciola gigantica established it as the drug of choice for treating and controlling the disease in sheep, goats, and cattle.[1][2][3][4] This technical guide provides a comprehensive overview of the core research areas concerning **Triclabendazole**, including its metabolic pathways, mechanism of action, efficacy, the growing challenge of resistance, and detailed experimental protocols for its evaluation.

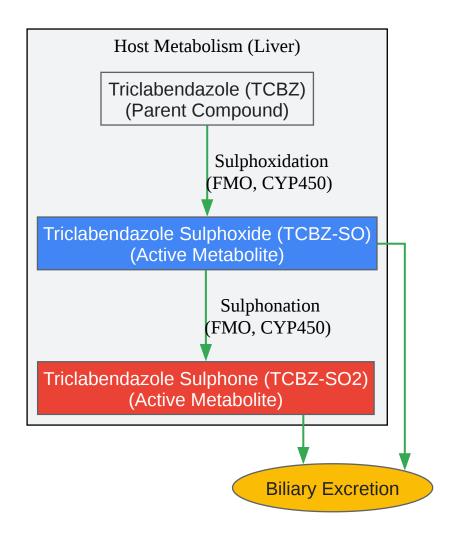
Pharmacokinetics and Metabolism

Following oral administration in ruminants, **Triclabendazole** is absorbed and rapidly metabolized, primarily in the liver.[1][5] The parent compound is generally undetectable in plasma as it is quickly converted into its pharmacologically active metabolites: **triclabendazole** sulphoxide (TCBZ-SO) and **triclabendazole** sulphone (TCBZ-SO2).[6] The biotransformation involves two main enzymatic systems: the flavin-containing monooxygenase (FMO) system and the cytochrome P450 (CYP450) system.[7] The rumen acts as a reservoir, leading to a prolonged absorption phase of the active metabolites.[6][8]

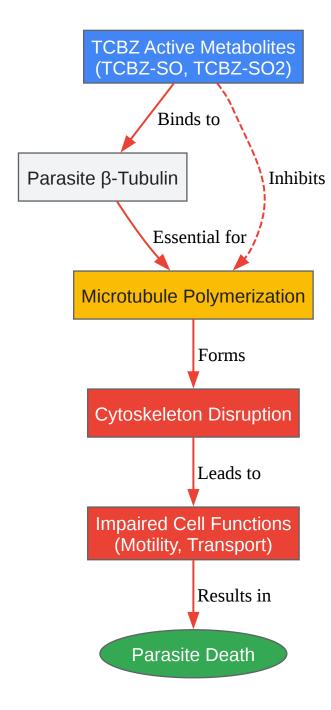
Metabolic Pathway of Triclabendazole

The primary metabolic conversion is the oxidation of TCBZ to TCBZ-SO, which is the main active metabolite, followed by further oxidation to TCBZ-SO2.[9] This process is crucial for the drug's flukicidal activity.

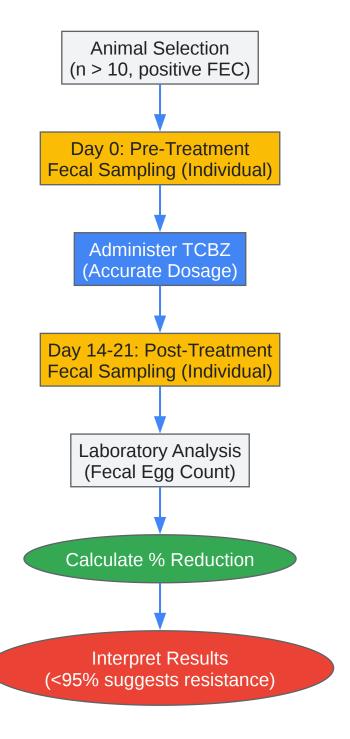












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